

Introduction: Navigating the Physicochemical Landscape of a Novel Pyridine Derivative

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Compound of Interest

Compound Name: *3-(Pyrrolidin-3-yl)pyridin-2-ol dihydrochloride*

Cat. No.: *B15314315*

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In the realm of drug discovery and development, the journey of a promising molecule from a laboratory curiosity to a therapeutic agent is fraught with challenges. Among the most critical hurdles are the fundamental physicochemical properties of the compound, with solubility and stability standing as gatekeepers to bioavailability and clinical efficacy. This guide provides a comprehensive technical overview of the anticipated solubility and stability profile of **3-(Pyrrolidin-3-yl)pyridin-2-ol dihydrochloride**, a novel pyridine derivative.

The presence of the pyridine ring, a common scaffold in medicinal chemistry, suggests potential for favorable interactions with biological targets. However, the overall properties of the molecule are a complex interplay of its constituent parts: the basic pyrrolidine and pyridine nitrogens, the acidic pyridin-2-ol moiety, and the dihydrochloride salt form. Understanding these characteristics is paramount for researchers, scientists, and drug development professionals to devise rational formulation strategies and predict the compound's in vivo behavior. This document will delve into the theoretical underpinnings of its solubility and stability, provide robust experimental protocols for their assessment, and offer expert insights into the practical implications for pharmaceutical development.

Predicted Physicochemical Profile

The structure of 3-(Pyrrolidin-

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